

# Chemical structure and properties of (3-Methylpyridin-2-yl)methanamine hydrochloride

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## Compound of Interest

Compound Name: (3-Methylpyridin-2-yl)methanamine hydrochloride

Cat. No.: B591673

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## An In-depth Technical Guide to (3-Methylpyridin-2-yl)methanamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

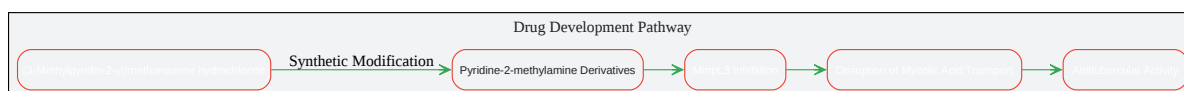
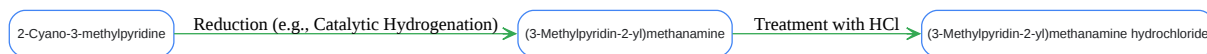
### Introduction

**(3-Methylpyridin-2-yl)methanamine hydrochloride** is a substituted pyridine derivative that has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and drug discovery. Its structural motif is recognized as a valuable building block in the synthesis of more complex molecules, including those with potential therapeutic applications. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and known biological relevance of **(3-Methylpyridin-2-yl)methanamine hydrochloride**, serving as a vital resource for researchers and developers in the pharmaceutical and life sciences sectors.

### Chemical Structure and Properties

The chemical identity of **(3-Methylpyridin-2-yl)methanamine hydrochloride** is defined by its unique arrangement of a methyl-substituted pyridine ring linked to a methanamine group, which is present as a hydrochloride salt. This structure imparts specific physicochemical characteristics that are crucial for its handling, reactivity, and biological interactions.

## Chemical Structure:



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- To cite this document: BenchChem. [Chemical structure and properties of (3-Methylpyridin-2-yl)methanamine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b591673#chemical-structure-and-properties-of-3-methylpyridin-2-yl-methanamine-hydrochloride\]](https://www.benchchem.com/product/b591673#chemical-structure-and-properties-of-3-methylpyridin-2-yl-methanamine-hydrochloride)

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